

Application Notes and Protocols for IFN-y ELISpot Assays Using M133 Peptide

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Introduction

The Enzyme-Linked Immunospot (ELISpot) assay is a highly sensitive method for the quantification of cytokine-secreting cells at the single-cell level.[1] This makes it an invaluable tool in immunology, vaccine development, and cancer research for assessing antigen-specific T-cell responses.[2] One of the key cytokines measured is Interferon-gamma (IFN-y), a critical mediator of cellular immunity.[3] This document provides detailed application notes and protocols for the use of **M133 peptide** in IFN-y ELISpot assays.

The **M133 peptide** is recognized as a coronavirus-specific CD4 T-cell epitope.[4] It is immunodominant in mice infected with the neurotropic coronavirus, mouse hepatitis virus (JHM strain).[4] The **M133 peptide** forms a complex with MHC class II molecules, which is then recognized by specific T-cell receptors (TCRs), leading to the activation of CD4 T-cells and subsequent IFN-y production.[4]

These application notes also briefly cover the use of peptides derived from the CD133 protein (Prominin-1), a marker for cancer stem cells, in similar assays, as the nomenclature can be a source of confusion.

Signaling Pathways



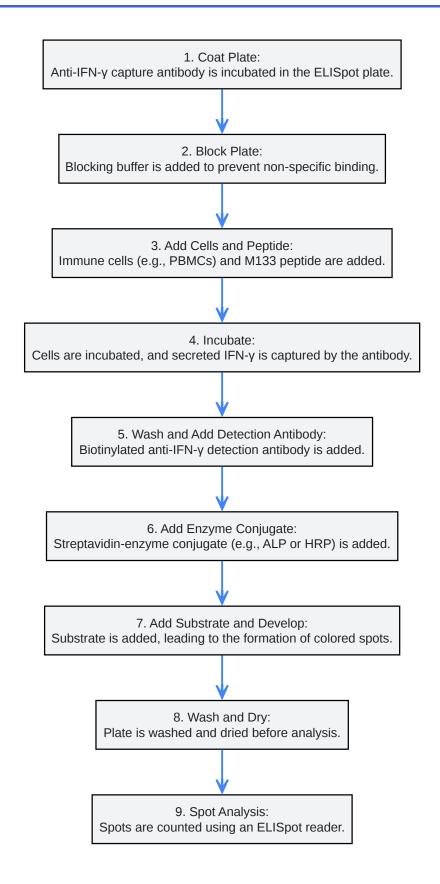
The activation of CD4+ T-cells by the **M133 peptide** presented on an antigen-presenting cell (APC) initiates a signaling cascade that results in the transcription and secretion of IFN-y.

Caption: T-cell activation and IFN-y production signaling pathway.

Experimental Workflow

The IFN-y ELISpot assay follows a structured workflow to ensure accurate and reproducible results.





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